An In-depth Technical Guide to trans-4-Ethylcyclohexanecarboxylic Acid

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Compound of Interest

Compound Name:	*trans-4-Ethylcyclohexanecarboxylic acid*
CAS No.:	*6833-47-2*
Cat. No.:	*B153620*

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Introduction: The Strategic Value of Saturated Carbocycles in Modern Chemistry

In the landscape of contemporary chemical synthesis, particularly within pharmaceutical and materials science, the strategic incorporation of specific structural motifs is paramount to achieving desired functionality. **trans-4-Ethylcyclohexanecarboxylic acid** (CAS 6833-47-2) emerges as a significant building block, offering a unique combination of a rigid, non-aromatic carbocyclic core and a versatile carboxylic acid handle. This guide provides an in-depth technical overview for researchers, scientists, and drug development professionals on the synthesis, characterization, and application of this valuable intermediate.

The trans-stereochemistry of the ethyl and carboxyl groups on the cyclohexane ring imparts a defined three-dimensional structure. This conformational rigidity is highly sought after in medicinal chemistry, where precise spatial arrangement of functional groups is critical for optimizing interactions with biological targets.[1] Unlike its aromatic analog, 4-ethylbenzoic acid, the saturated cyclohexane ring allows for the exploration of non-planar pharmacophore models, potentially enhancing properties such as metabolic stability, solubility, and target

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specificity. This guide will elucidate the core methodologies for its preparation and analysis, providing a framework for its effective utilization in advanced research and development.

Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and spectral properties is the foundation of its application in synthesis. The key data for **trans-4-Ethylcyclohexanecarboxylic acid** are summarized below.

Table 1: Physicochemical Properties

Property	Value	Source(s)
CAS Number	6833-47-2	[2]
Molecular Formula	$C_9H_{16}O_2$	[2]
Molecular Weight	156.22 g/mol	[2]
Appearance	White solid / powder	
Melting Point	48-51 °C	[2]
Boiling Point	252.5 ± 8.0 °C (Predicted)	[2]
Density	0.999 ± 0.06 g/cm³ (Predicted)	[2]
Solubility	Soluble in methanol and other organic solvents; insoluble in water at room temperature.	
Flash Point	120 °C	[2]

Spectroscopic Characterization

Spectroscopic analysis is essential for confirming the identity, purity, and stereochemistry of **trans-4-Ethylcyclohexanecarboxylic acid**. While a publicly available, fully assigned spectrum is not readily available, the expected data based on its structure and established principles are detailed below.[3]

Expected ^{1}H NMR Data ($CDCl_3$, 400 MHz):

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- δ 12.0 (s, 1H): The acidic proton of the carboxylic acid group (COOH). This peak is typically broad and exchanges with D_2O.
- δ 2.2-2.4 (tt, 1H): The axial proton at C1 (CH-COOH). The triplet of triplets arises from coupling to the two axial protons and two equatorial protons on the adjacent C2 and C6 positions. Large axial-axial coupling constants (J ≈ 7-9 Hz) are characteristic of the trans-conformation.[4]
- δ 0.8-2.1 (m, 10H): A complex multiplet region corresponding to the remaining cyclohexane ring protons (CH_2) and the methine proton at C4 (CH-CH_2CH_3).
- δ 1.2-1.4 (q, 2H): The methylene protons of the ethyl group (-CH_2CH_3).
- δ 0.8-1.0 (t, 3H): The terminal methyl protons of the ethyl group (-CH_2CH_3).

Expected ^{13}C NMR Data ($CDCl_3$, 100 MHz):

- δ ~180-185: Carboxylic acid carbonyl carbon (C=O).[5]
- δ ~40-45: C1 carbon, attached to the carboxyl group.
- δ ~30-40: C4 carbon, attached to the ethyl group.
- δ ~25-35: Remaining cyclohexane ring carbons (C2, C3, C5, C6).
- δ ~25-30: Methylene carbon of the ethyl group (-CH_2CH_3).
- δ ~10-15: Methyl carbon of the ethyl group (-CH_2CH_3).

Expected FTIR Data (Solid Phase, cm^{-1}):

- 3300-2500 (broad, strong): O-H stretch of the hydrogen-bonded carboxylic acid dimer. This is a highly characteristic, broad absorption.[6]
- 2960-2850 (strong): C-H stretching of the alkyl groups (cyclohexane and ethyl).
- ~1700 (strong, sharp): C=O stretch of the carboxylic acid carbonyl group. Its position indicates a saturated, dimeric acid.[6]

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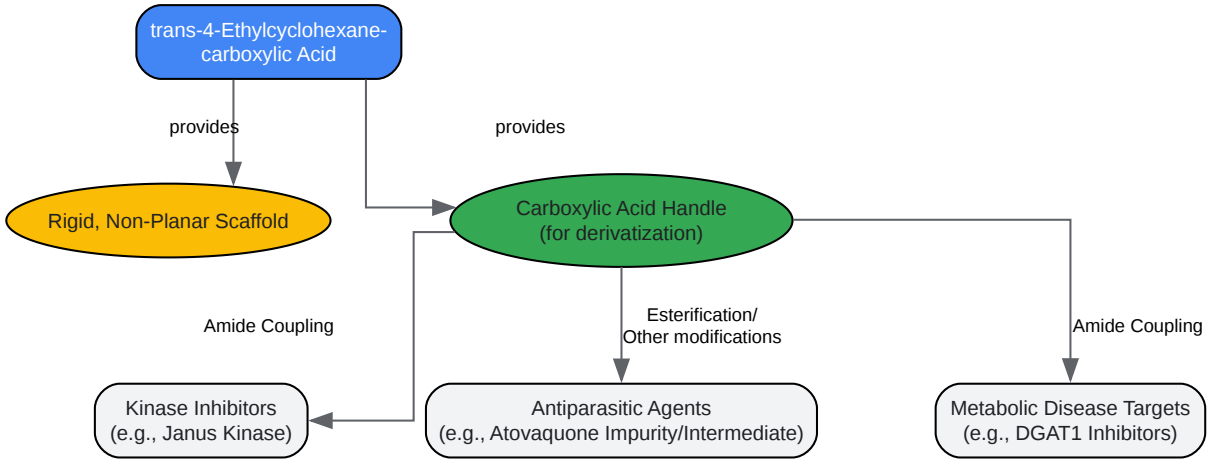
- ~1450 & ~1375: C-H bending vibrations.
- ~1320-1210 (medium): C-O stretch of the carboxylic acid.[6]
- ~950-910 (broad, medium): Out-of-plane O-H bend.[6]

Synthesis and Purification: A Robust Methodological Approach

The most direct and industrially scalable synthesis of **trans-4-Ethylcyclohexanecarboxylic acid** involves the catalytic hydrogenation of its aromatic precursor, 4-ethylbenzoic acid. This process typically yields a mixture of cis and trans isomers, necessitating a subsequent isomerization and purification step to isolate the desired trans product.[7]

Reaction Mechanism: From Aromatic Precursor to Saturated Product

The core transformation is the reduction of the benzene ring. This is achieved through heterogeneous catalysis, where hydrogen gas is adsorbed onto the surface of a noble metal catalyst (e.g., Ruthenium, Rhodium), followed by the stepwise addition of hydrogen atoms to the aromatic ring until it is fully saturated.



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Caption: Role as a versatile building block in drug development.

- Pharmaceutical Intermediates: This molecule serves as a key intermediate in multi-step syntheses. For example, the structurally related trans-4-(4-Chlorophenyl)cyclohexanecarboxylic acid is a known impurity and synthetic precursor related to the antipneumocystic drug Atovaquone. This highlights the importance of the cyclohexanecarboxylic acid core in constructing complex APIs.

- Scaffold for Target-Oriented Synthesis: The cyclohexane ring acts as a rigid scaffold to orient other functional groups in a precise geometry. Derivatives have been explored as potent inhibitors of Diacylglycerol Acyltransferase 1 (DGAT1), a target for obesity treatment. The carboxylic acid head group interacts with the target protein, while the rest of the molecule can be modified to optimize potency and pharmacokinetic properties.

- Bioisosteric Replacement: In drug design, replacing a phenyl ring with a cyclohexyl ring is a common strategy to improve metabolic stability and solubility while maintaining a similar spatial volume. The trans-4-ethylcyclohexyl group can serve as a non-planar, lipophilic substituent that can probe different regions of a target's binding pocket compared to its flat aromatic counterpart.

Safety, Handling, and Storage

As a laboratory chemical, **trans-4-Ethylcyclohexanecarboxylic acid** requires careful handling to ensure personnel safety.

- Hazard Identification: The compound is irritating to the eyes, respiratory system, and skin. [2]* Personal Protective Equipment (PPE): Always wear suitable protective clothing, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield when handling the solid or its solutions.

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust. Avoid contact with skin and eyes.

- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and bases.

- First Aid:

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- Skin Contact: Immediately wash off with plenty of soap and water.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
- Inhalation: Move the person to fresh air.
- Ingestion: Rinse mouth with water and seek medical advice.

Conclusion

trans-4-Ethylcyclohexanecarboxylic acid is more than a simple organic molecule; it is a strategic tool for chemists aiming to impart specific three-dimensional characteristics to their target structures. Its synthesis, while requiring control over stereochemistry, is achievable through robust catalytic hydrogenation and isomerization protocols. Its utility as a rigid, non-aromatic scaffold ensures its continued relevance in the design of next-generation pharmaceuticals and advanced materials. This guide has provided the foundational knowledge for researchers to confidently synthesize, characterize, and apply this versatile chemical intermediate in their work.

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